

Physicochemical properties of 3,4,5,6-Tetrahydrophthalimide

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Compound of Interest

Compound Name: 3,4,5,6-Tetrahydrophthalimide

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An In-depth Technical Guide to the Physicochemical Properties of 3,4,5,6-Tetrahydrophthalimide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **3,4,5,6-Tetrahydrophthalimide** (CAS RN: 4720-86-9). It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and agrochemical synthesis. This document presents key quantitative data in a structured format, details relevant experimental protocols, and includes visualizations of its synthesis and metabolic pathways.

Introduction

3,4,5,6-Tetrahydrophthalimide is a cyclic imide that serves as a crucial building block in organic synthesis. Its scaffold is a key component in the development of various biologically active molecules, including pharmaceuticals and agrochemicals.^[1] Notably, it is a known metabolite of the widely used fungicide Captan. A thorough understanding of its physicochemical properties is fundamental for its application in synthesis, for predicting its environmental fate, and for understanding its metabolic profile.

Physicochemical Properties

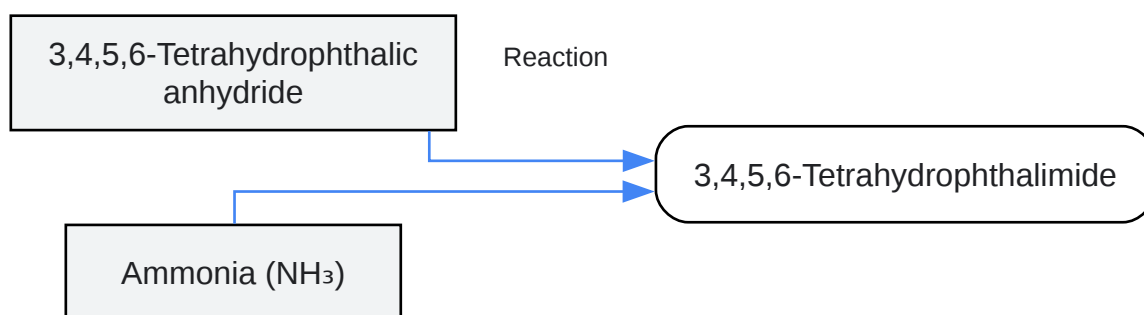
The key physicochemical properties of **3,4,5,6-Tetrahydrophthalimide** are summarized in the table below. These parameters are critical for predicting its behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO ₂	[2]
Molecular Weight	151.16 g/mol	[1][2]
CAS Registry Number	4720-86-9	[1][2][3][4]
Appearance	Slight yellow to white crystalline powder	[3]
Melting Point	170-175 °C (sublimes)	[3]
Boiling Point	324.3 ± 11.0 °C (Predicted)	[3]
pKa	9.49 ± 0.20 (Predicted)	[3]
LogP	Not explicitly found in searches.	
Solubility	Sparingly soluble in water. Soluble in methanol and chloroform.	[5]

Synthesis and Metabolism

Synthesis Pathway

3,4,5,6-Tetrahydrophthalimide is commonly synthesized from 3,4,5,6-Tetrahydrophthalic anhydride. The reaction can be carried out by direct reaction with ammonia gas at elevated temperatures or by reacting the anhydride with aqueous ammonia or urea.[6]

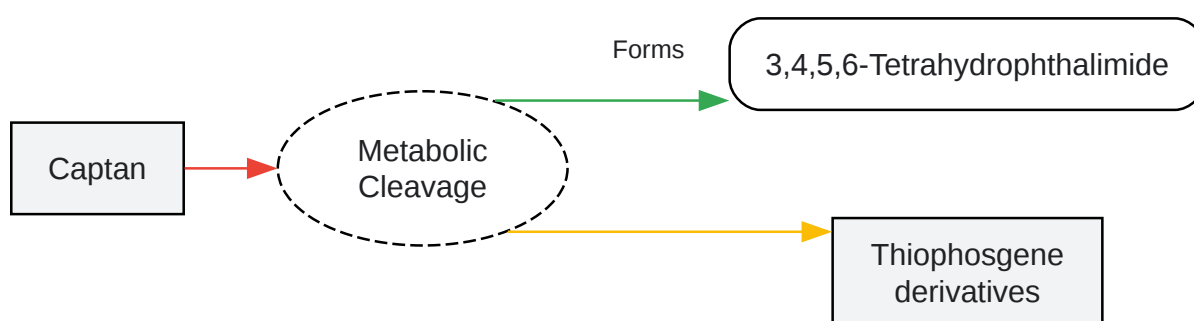


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Caption: Synthesis of **3,4,5,6-Tetrahydrophthalimide**.

Metabolic Pathway from Captan

3,4,5,6-Tetrahydrophthalimide is a primary metabolite of the fungicide Captan. The metabolic process involves the cleavage of the N-S bond in Captan, leading to the formation of tetrahydrophthalimide.^{[7][8]}



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Caption: Metabolic formation of **3,4,5,6-Tetrahydrophthalimide** from Captan.

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **3,4,5,6-Tetrahydrophthalimide** are provided below.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **3,4,5,6-Tetrahydrophthalimide** is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.
- Load the capillary tube by pressing the open end into the powdered sample. A small amount of solid should enter the tube.
- Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm.
- Place the loaded capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate initially to approach the expected melting point (around 170°C).
- When the temperature is about 15-20°C below the expected melting point, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last solid crystal melts (the end of the melting range).

Boiling Point Determination (Microscale Method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the external pressure.

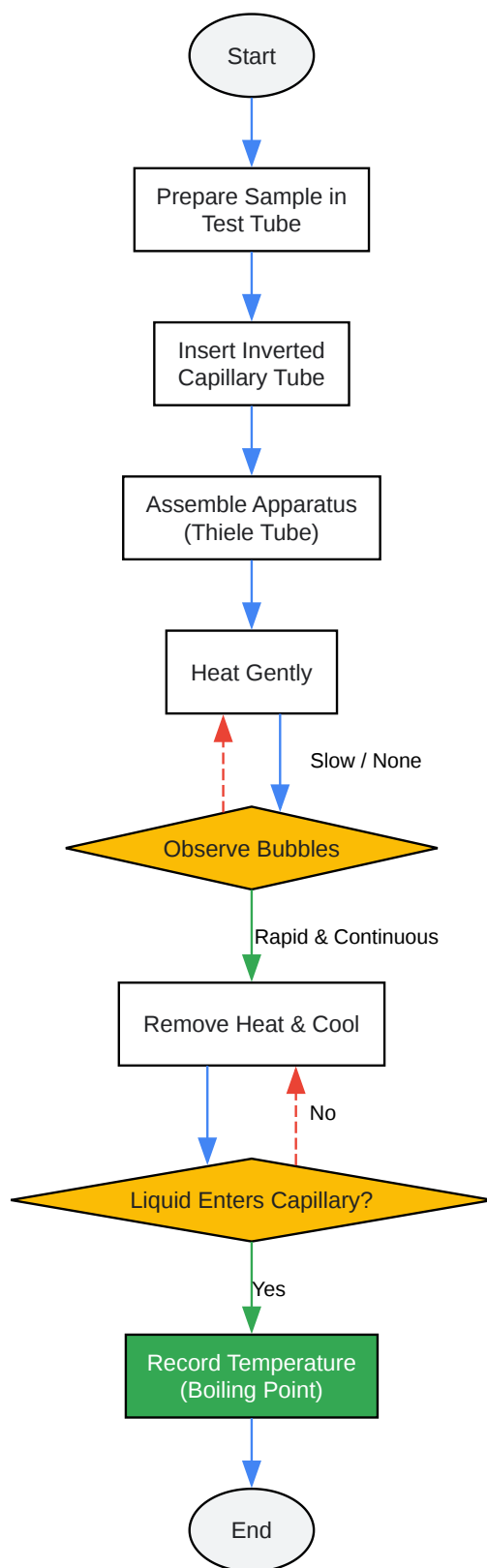
Apparatus:

- Thiele tube or oil bath
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (Bunsen burner or hot plate)
- Mineral oil

Procedure:

- Place a small amount of **3,4,5,6-Tetrahydrophthalimide** into the small test tube.
- Insert a capillary tube (sealed end up) into the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Clamp the thermometer so that the bulb and sample are immersed in the mineral oil within the Thiele tube or oil bath. The open end of the test tube should be above the oil level.
- Gently heat the side arm of the Thiele tube or the oil bath.
- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.

- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.



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Caption: Experimental workflow for boiling point determination.

Solubility Determination (Qualitative)

Objective: To determine the solubility of **3,4,5,6-Tetrahydrophthalimide** in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rods
- Spatula
- Graduated pipettes or cylinders
- Solvents (e.g., water, ethanol, methanol, chloroform, acetone, hexane)

Procedure:

- Place a small, measured amount (e.g., 10 mg) of **3,4,5,6-Tetrahydrophthalimide** into a series of clean, dry test tubes.
- To the first test tube, add a small volume (e.g., 1 mL) of the first solvent to be tested.
- Agitate the mixture vigorously for 1-2 minutes using a vortex mixer or by stirring.
- Visually inspect the solution. If the solid has completely dissolved, the compound is soluble in that solvent at that concentration.
- If the solid has not dissolved, the compound is sparingly soluble or insoluble. Further solvent can be added incrementally to determine the approximate solubility limit.
- Repeat steps 2-5 for each solvent to be tested.
- Record observations for each solvent, noting whether the compound is soluble, sparingly soluble, or insoluble.

Conclusion

This guide has provided essential physicochemical data for **3,4,5,6-Tetrahydrophthalimide**, a compound of significant interest in medicinal chemistry and agrochemical development. The tabulated properties, synthesis and metabolic pathways, and detailed experimental protocols offer a solid foundation for researchers working with this molecule. Accurate characterization of these fundamental properties is paramount for the successful design and development of novel, effective, and safe chemical entities.

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